

Application Notes & Protocols for N-Acetyl Mesalazine-13C6 Detection by Mass Spectrometry

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Compound of Interest

Compound Name: *N-Acetyl mesalazine-13C6*

Cat. No.: *B15584184*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

N-Acetyl mesalazine, the major metabolite of the anti-inflammatory drug mesalazine (5-aminosalicylic acid), is a key analyte in pharmacokinetic and drug metabolism studies. Accurate and sensitive quantification of N-Acetyl mesalazine in biological matrices is crucial for understanding the disposition of mesalazine. This document provides detailed application notes and protocols for the detection and quantification of N-Acetyl mesalazine using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with a stable isotope-labeled internal standard, **N-Acetyl mesalazine-13C6**. The use of a stable isotope-labeled internal standard (SIL-IS) like **N-Acetyl mesalazine-13C6** is the gold standard in quantitative bioanalysis, as it effectively compensates for variability in sample preparation, matrix effects, and instrument response, ensuring high accuracy and precision.^{[1][2][3]}

Mass Spectrometry Parameters

The sensitive and selective detection of N-Acetyl mesalazine and its 13C6-labeled internal standard is achieved using tandem mass spectrometry, typically on a triple quadrupole instrument operating in Multiple Reaction Monitoring (MRM) mode. The following tables summarize the key mass spectrometry parameters for the analysis.

Analyte and Internal Standard Properties

Compound	Chemical Formula	Exact Mass
N-Acetyl mesalazine	C ₉ H ₉ NO ₄	195.05
N-Acetyl mesalazine-13C ₆	13C ₆ C ₃ H ₉ NO ₄	201.07

Mass Spectrometry Detection Parameters

Detection is typically performed in negative ion mode via electrospray ionization (ESI).

Analyte	Precursor Ion (Q1) m/z	Product Ion (Q3) m/z	Ionization Mode
N-Acetyl mesalazine	194.2	149.9[4], 107[5]	Negative (ESI-)
N-Acetyl mesalazine-13C ₆	200.1	155.9 (projected)	Negative (ESI-)

Note: The product ion for **N-Acetyl mesalazine-13C₆** is projected based on the fragmentation of the unlabeled compound, where the loss of the acetyl group (CH₂=C=O, 42 Da) is a primary fragmentation pathway. For the 13C₆ labeled compound, this fragment would also be labeled, resulting in a neutral loss of 42 Da from the precursor ion.

Experimental Protocols

This section outlines a typical experimental protocol for the quantification of N-Acetyl mesalazine in human plasma.

Sample Preparation: Liquid-Liquid Extraction

- To 100 µL of plasma sample in a clean microcentrifuge tube, add 100 µL of the internal standard solution (**N-Acetyl mesalazine-13C₆** in a suitable solvent like methanol).
- Add 25 µL of a derivatization solution (e.g., 10% propionic anhydride in methanol) and vortex briefly.[4]
- Add 1 mL of an organic extraction solvent (e.g., methyl-t-butyl ether).

- Vortex mix for 5 minutes.
- Centrifuge at 10,000 rpm for 5 minutes to separate the aqueous and organic layers.
- Transfer the organic layer to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried extract in 100 µL of the mobile phase and inject into the LC-MS/MS system.

Liquid Chromatography

Parameter	Condition
Column	Thermo HyPURITY C18 (150 x 4.6 mm, 5 µm) [4] [6] [7]
Mobile Phase A	10 mM Ammonium Acetate in Water [4] [6] [7]
Mobile Phase B	Methanol [4] [6] [7]
Gradient	Isocratic: 85:15 (A:B) [4] [6] [7]
Flow Rate	0.6 mL/min [4] [6] [7]
Injection Volume	10 µL
Column Temperature	Ambient

Mass Spectrometer and Data System

- Instrument: API 4200 triple quadrupole instrument or equivalent.[\[4\]](#)
- Software: Analyst 1.5.1 software package or equivalent for data acquisition and processing.
[\[4\]](#)
- Ion Source: Turbo Ion Spray (TIS).[\[4\]](#)
- Resolution: Unit Resolution.[\[4\]](#)

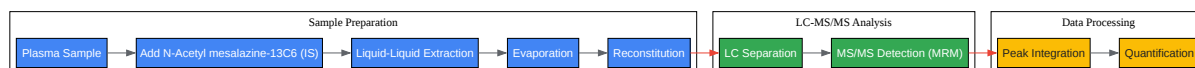
Method Validation Parameters

A summary of typical method validation parameters from a published study is provided below for reference.^{[4][6][7]}

Parameter	N-Acetyl mesalazine
Linear Concentration Range	10 - 2000 ng/mL ^{[4][6][7]}
Intra-day Precision (%RSD)	0.99 - 5.67% ^{[4][6][7]}
Inter-day Precision (%RSD)	1.72 - 4.89% ^{[4][6][7]}
Intra-day Accuracy (%Bias)	99.64 - 106.22% ^{[4][6][7]}
Inter-day Accuracy (%Bias)	100.71 - 104.27% ^{[4][6][7]}

Visualizations

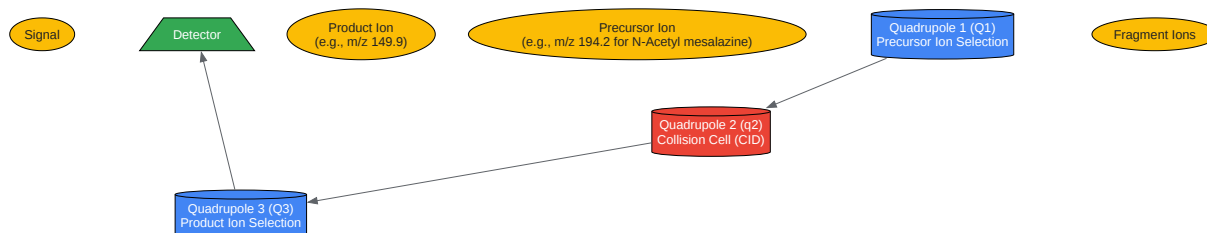
Experimental Workflow



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Caption: Experimental workflow from sample preparation to data analysis.

Principle of MRM Detection



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Caption: Principle of Multiple Reaction Monitoring (MRM) for selective detection.

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